

Technical Guide: Peroxypyruvic Acid – Identifiers, Reactivity, and Biological Context

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Peroxypyruvic acid*

CAS No.: *1263153-18-9*

Cat. No.: *B12693961*

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Executive Summary

Peroxypyruvic acid (2-oxopropaneperoxoic acid) is a highly reactive

-keto peracid. Unlike stable aliphatic peracids (e.g., peracetic acid), **peroxypyruvic acid** is predominantly characterized as a transient intermediate in the non-enzymatic decarboxylation of pyruvate by hydrogen peroxide. Its significance lies in cellular defense mechanisms where pyruvate acts as a scavenger of Reactive Oxygen Species (ROS), sacrificing itself to neutralize H

O

and protect cells from oxidative stress.

This guide provides the definitive chemical identifiers, explains the structural instability that defines its handling, and details the mechanism of its formation and decomposition.

Chemical Identity & Identifiers

The following data points are verified against the FDA Global Substance Registration System (GSRS) and PubChem databases.

Identifier Type	Value	Notes
Chemical Name	Peroxyacetic acid	Systematic: 2-oxopropaneperoxyic acid
CAS Registry Number	1263153-18-9	Primary identifier for the peracid form. [1] [2]
Molecular Formula	C	
	H	
	O	
Molecular Weight	104.06 g/mol	
PubChem CID	22251328	
UNII	71VA4ZQ36F	FDA Unique Ingredient Identifier
SMILES	CC(=O)C(=O)OO	Canonical structure
InChIKey	BXASKOSTAOGNPV-UHFFFAOYSA-N	

Structural Context

Researchers must distinguish between **Peroxyacetic acid** (the peracid, C

H

O

) and the gem-diol adduct (2-hydroperoxy-2-hydroxypropanoate), which forms initially in aqueous solution.

- Peracid Form: Contains the

group.

- Aqueous Intermediate: Formed by nucleophilic attack of H

O

on the ketone, leading to decarboxylation.

Synthesis and Generation Protocol

Due to its inherent instability and tendency to decarboxylate, **peroxypyruvic acid** is rarely isolated as a pure solid in biological research. It is typically generated in situ.

Protocol: In Situ Generation for Kinetic Studies

Objective: Create a controlled transient concentration of **peroxypyruvic acid**/intermediate to study antioxidant capacity or reaction kinetics.

Reagents:

- Sodium Pyruvate (100 mM stock in phosphate buffer, pH 7.4)
- Hydrogen Peroxide (stabilized, 30% v/v)
- Catalase (for quenching, optional)

Methodology:

- Baseline Establishment: Prepare a reaction vessel with PBS (pH 7.4) at 37°C.
- Initiation: Add Sodium Pyruvate to a final concentration of 1–10 mM.
- Peroxidation: Introduce H
O
(equimolar or excess, depending on order of reaction study).
- Monitoring: Monitor the decline of H

O

absorbance at 240 nm or oxygen evolution (if catalase is added later to measure residual H

O

).

Critical Insight: The reaction follows second-order kinetics (

at pH 7.4). The "peroxypyruvate" species exists transiently before decomposing into acetate and CO

.

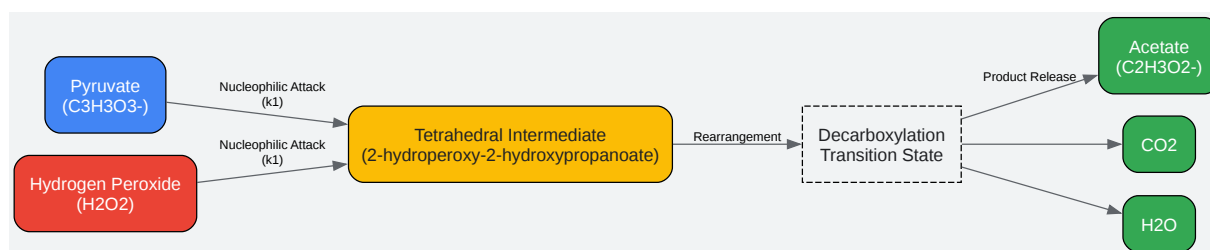
Mechanistic Reactivity & Decomposition

The reaction between pyruvate and hydrogen peroxide is a classic nucleophilic addition-elimination. This mechanism explains why pyruvate is cytoprotective: it directly intercepts H

O

without requiring enzyme catalysis (unlike glutathione peroxidase).

Pathway Diagram



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Figure 1: The non-enzymatic scavenging of H

O

by pyruvate.[3][4] The intermediate (often referred to loosely as peroxypyruvate in aqueous contexts) decomposes rapidly.

Chemical Causality

- Nucleophilic Attack: The peroxide anion (O_2^{2-}) attacks the highly electrophilic α -keto carbon of pyruvate.
- Adduct Formation: A tetrahedral intermediate (2-hydroperoxy-2-hydroxypropanoate) is formed.
- Decarboxylation: The intermediate undergoes a concerted rearrangement (Baeyer-Villiger type) where the C-C bond cleaves, releasing CO_2 and forming acetate.

Biological Significance

The "Pyruvate Scavenging" Effect

In cell culture media (e.g., DMEM), pyruvate is often added (1 mM) not just as a carbon source, but as an antioxidant.

- Mechanism: Extracellular pyruvate reacts with H_2O_2 generated by autoxidation of media components or cellular respiration.
- Outcome: It prevents peroxide-induced apoptosis.
- Relevance to Drug Development: When testing drugs that induce oxidative stress, the presence of pyruvate in the media can mask toxicity by neutralizing ROS before they reach the cell. Protocols must explicitly state pyruvate concentrations to ensure reproducibility.

References

- National Center for Biotechnology Information (2025). **Peroxypruvic acid** (CID 22251328). PubChem Compound Summary. Retrieved from [\[Link\]](#)^[1]
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Sources

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- To cite this document: BenchChem. [Technical Guide: Peroxypruvic Acid – Identifiers, Reactivity, and Biological Context]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12693961/docs#technical-guide-peroxypruvic-acid-identifiers-reactivity-and-biological-context\]](https://www.benchchem.com/product/b12693961/docs#technical-guide-peroxypruvic-acid-identifiers-reactivity-and-biological-context)

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